

An In-depth Technical Guide to Pentabromotoluene as a Brominated Flame Retardant

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pentabromotoluene

Cat. No.: B047190

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **pentabromotoluene** (PBT), a significant member of the brominated flame retardant (BFR) family. This document delves into its chemical and physical properties, synthesis, mechanism of action, applications, and toxicological profile. Detailed experimental protocols and data visualizations are included to support research and development activities.

Introduction

Pentabromotoluene (PBT), systematically named 1,2,3,4,5-pentabromo-6-methylbenzene, is a synthetic organobromine compound.^[1] Due to its high bromine content, it has been widely utilized as an additive flame retardant in a variety of materials to inhibit or delay combustion.^[1] BFRs like PBT are incorporated into polymers, textiles, and electronic components to meet fire safety standards. However, the environmental persistence and potential health risks associated with some BFRs have led to increased scrutiny and research into their properties and lifecycle.^{[2][3][4]} This guide aims to consolidate the technical information available on PBT for a scientific audience.

Physical and Chemical Properties

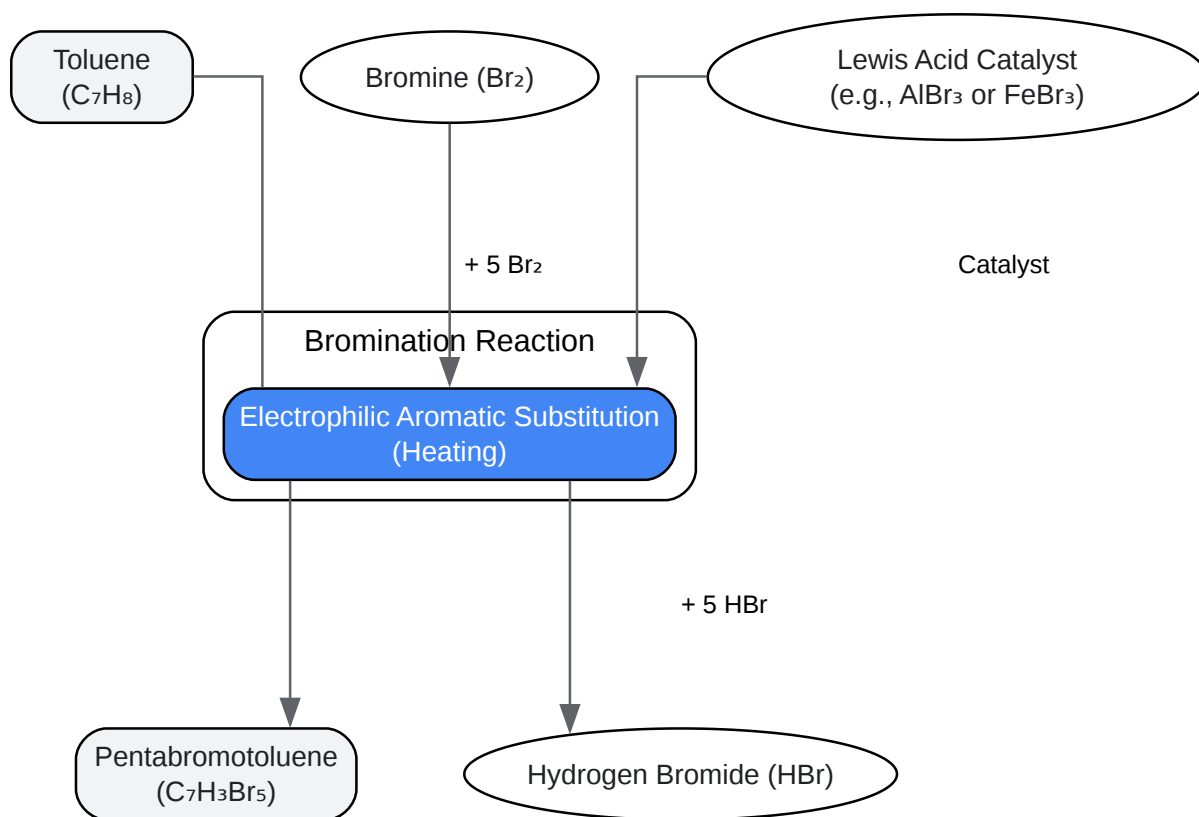
PBT is a white crystalline powder with low volatility, a direct consequence of the five bromine atoms on the toluene aromatic ring.[1][2] It is stable under standard conditions and insoluble in water.[5][6]

Table 1: Physical and Chemical Properties of **Pentabromotoluene**

| Property | Value | Reference |
|---------------------|---|-----------|
| IUPAC Name | 1,2,3,4,5-pentabromo-6-methylbenzene | [1] |
| Synonyms | Pentabromomethylbenzene, PBT, Flamex 5BT | [1][2][7] |
| CAS Number | 87-83-2 | [1][8] |
| EC Number | 201-774-4 | [1][9] |
| Molecular Formula | C ₇ H ₃ Br ₅ | [1][2][8] |
| Molar Mass | 486.62 g/mol | [1][8] |
| Appearance | White to light yellow crystalline powder | [1][2][5] |
| Melting Point | 285-290 °C | [1][5][8] |
| Density | 1.67 g/cm ³ | [1] |
| Solubility in Water | Insoluble | [5][6] |
| Storage Temperature | 2-8°C | [7][9] |

Synthesis and Manufacturing

Pentabromotoluene is synthesized through the electrophilic aromatic substitution of toluene. The process involves the direct bromination of the toluene ring in the presence of a Lewis acid catalyst until five hydrogen atoms are substituted by bromine atoms.



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Diagram 1: Synthesis of **Pentabromotoluene** from Toluene.

This protocol describes a general laboratory-scale synthesis of **pentabromotoluene**.

Materials:

- Toluene
- Liquid Bromine (Br_2)
- Aluminum tribromide ($AlBr_3$) or Iron(III) bromide ($FeBr_3$) as a catalyst
- A suitable solvent (e.g., a halogenated hydrocarbon)
- Sodium bisulfite solution (for quenching excess bromine)
- Round-bottom flask equipped with a reflux condenser, dropping funnel, and magnetic stirrer

- Heating mantle

Procedure:

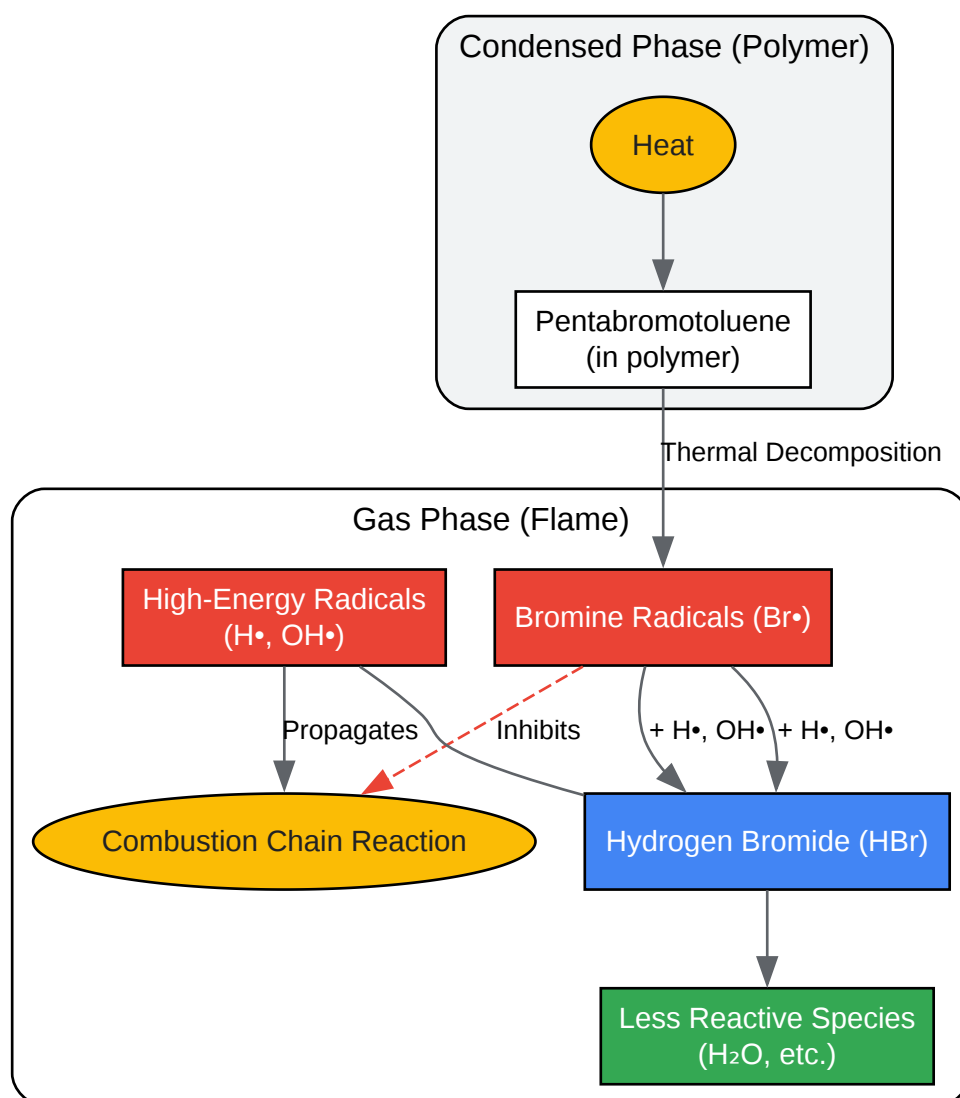
- **Reaction Setup:** In a fume hood, charge the round-bottom flask with toluene and the chosen solvent. Add the Lewis acid catalyst to the mixture while stirring.
- **Bromine Addition:** Slowly add liquid bromine to the reaction mixture from the dropping funnel. The reaction is exothermic and will generate hydrogen bromide (HBr) gas, which should be directed to a scrubber.
- **Reaction Conditions:** Heat the mixture under reflux for several hours to ensure complete bromination. A literature example suggests heating for 3 hours with aluminum tri-bromide and bromine to achieve a high yield.[\[10\]](#)
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Carefully quench any unreacted bromine by adding a sodium bisulfite solution until the red-brown color of bromine disappears.
- **Isolation:** The crude **pentabromotoluene** will precipitate out of the solution. Isolate the solid product by vacuum filtration.
- **Purification:** Wash the crude product with water and then with a cold solvent (e.g., ethanol) to remove impurities. Further purification can be achieved by recrystallization from a suitable solvent like chlorobenzene.[\[11\]](#)
- **Drying:** Dry the purified white crystals under a vacuum to obtain the final product.

Mechanism of Action as a Flame Retardant

Pentabromotoluene functions primarily through a gas-phase inhibition mechanism, which is characteristic of halogenated flame retardants.[\[12\]](#)[\[13\]](#)

- **Thermal Decomposition:** When the polymer containing PBT is heated, it undergoes thermal decomposition at temperatures lower than the polymer's ignition temperature. This decomposition releases bromine atoms.

- **Radical Quenching:** In the gas phase (the flame), the combustion of the polymer proceeds via a free-radical chain reaction, involving highly reactive radicals like hydrogen ($\text{H}\cdot$) and hydroxyl ($\text{OH}\cdot$).
- **Inhibition Cycle:** The released bromine atoms ($\text{Br}\cdot$) react with these high-energy radicals to form less reactive species, primarily hydrogen bromide (HBr).^[14] The HBr can then further react with other flame radicals, regenerating the bromine radical. This cycle effectively "quenches" the key radicals driving the fire, slowing down or extinguishing the combustion process.^[13]^[14]



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Diagram 2: Gas-Phase Flame Retardant Mechanism of **Pentabromotoluene**.

Applications

Pentabromotoluene is an additive flame retardant, meaning it is physically mixed with the material rather than chemically bonded. Its stability and effectiveness have led to its use in a range of products:[1][2][5]

- Polymers: Unsaturated polyesters, polyethylene, and other plastics.[1][6]
- Textiles: Used as a finish to impart fire resistance to fabrics.[1][5]
- Rubber: Incorporated into natural and synthetic rubber formulations, such as SBR latex.[1]
- Coatings: Used in some paint emulsions.[5]

PBT is also a chemical intermediate for the synthesis of other flame retardants, such as pentabromobenzyl bromide (PBB-Br), which is a building block for polymeric flame retardants like polypentabromobenzyl acrylate (PBBPA).[11]

Toxicology and Environmental Fate

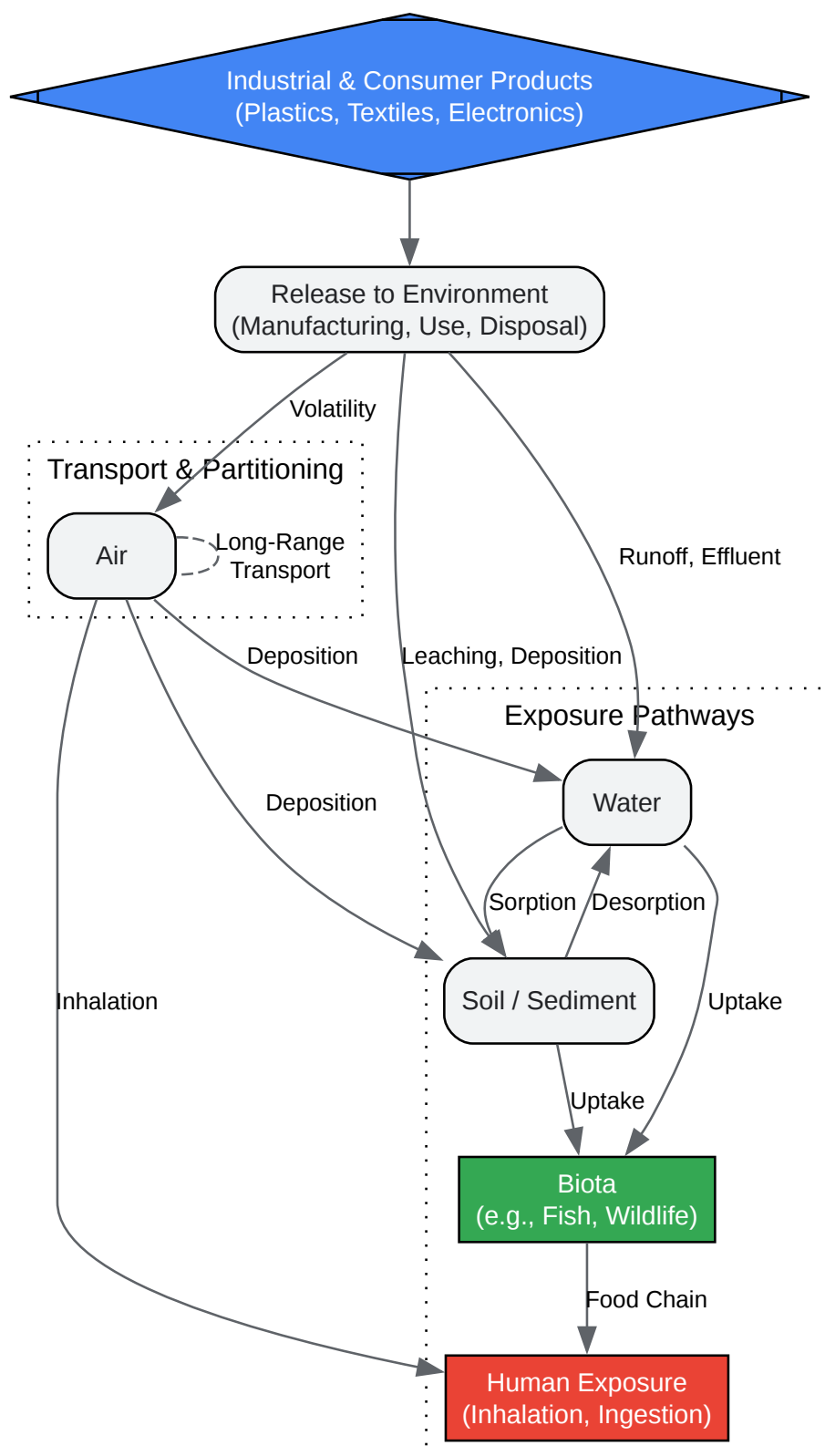
The potential for human exposure and environmental contamination has prompted toxicological studies of PBT.[15] Like many BFRs, PBT exhibits properties of persistence.[3][4]

Subacute (28-day) and subchronic (91-day) toxicity studies in rats have shown that dietary exposure to PBT can lead to mild, dose-dependent histopathological changes in the thyroid, liver, and kidneys.[15] Male rats appeared to be more susceptible to these effects than females. [15] Based on these studies, a No-Observable-Adverse-Effect Level (NOAEL) was determined.

Table 2: Summary of Toxicological Data for **Pentabromotoluene** from a Subchronic Rat Study

| Parameter | Finding | Reference |
|-------------------|---|-----------|
| Study Type | Subchronic (91-day) oral toxicity study | [15] |
| Animal Model | Rat | [15] |
| Route of Exposure | Dietary | [15] |
| Observed Effects | Mild, dose-dependent histopathological changes in the thyroid, liver, and kidney. | [15] |
| NOAEL | 5.0 ppm in the diet (equivalent to 0.35 mg/kg body weight/day) | [15] |
| GHS Hazards | Skin, eye, and respiratory irritation. | [1][9] |

PBT is considered an environmental contaminant and has been detected in various environmental samples in regions near potential sources.[3][4][15][16] Its physical-chemical properties are similar to other persistent organic pollutants (POPs), raising concerns about its potential for bioaccumulation and long-range environmental transport.[3][4][16] The re-emergence of PBT in environmental studies may be due to changes in production, its formation as a transformation product of other BFRs, or improved analytical techniques.[3][4][16]



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Diagram 3: Environmental Fate and Potential Exposure Pathways of **Pentabromotoluene**.

Analytical Methodologies

The detection and quantification of PBT in environmental and biological samples are crucial for monitoring and risk assessment.

Gas chromatography (GC) is a common technique for the analysis of PBT.[\[9\]](#)

Objective: To determine the concentration of **pentabromotoluene** in an environmental sample using Gas Chromatography with an Electron Capture Detector (GC-ECD) or Mass Spectrometry (GC-MS).

Materials:

- Environmental sample (water, soil)
- **Pentabromotoluene** analytical standard[\[9\]](#)
- High-purity solvents (e.g., hexane, dichloromethane)
- Solid Phase Extraction (SPE) cartridges (for water) or Soxhlet apparatus (for soil)
- Florisil or silica gel for cleanup
- Gas chromatograph equipped with an appropriate detector (ECD is highly sensitive to halogenated compounds; MS provides structural confirmation)

Procedure:

- Sample Extraction:
 - Water: Pass a known volume of the water sample through an SPE cartridge to adsorb the PBT. Elute the PBT from the cartridge using a suitable solvent like dichloromethane.
 - Soil: Perform Soxhlet extraction on a dried and homogenized soil sample using a hexane/acetone mixture for several hours.
- Concentration and Cleanup:

- Concentrate the resulting extract to a small volume using a rotary evaporator or a gentle stream of nitrogen.
- Perform a cleanup step to remove interfering co-extracted substances. This typically involves passing the concentrated extract through a column packed with an adsorbent like Florisil or silica gel.
- GC Analysis:
 - Inject a small volume (e.g., 1 μ L) of the cleaned extract into the GC.
 - GC Conditions (Typical):
 - Column: A non-polar capillary column (e.g., DB-5ms).
 - Carrier Gas: Helium or Nitrogen.
 - Temperature Program: Start at a low temperature (e.g., 100°C), ramp to a high temperature (e.g., 300°C) to ensure elution of PBT.
 - Detector: ECD or MS operating in selected ion monitoring (SIM) mode.
- Quantification:
 - Prepare a calibration curve using the **pentabromotoluene** analytical standard at several concentrations.
 - Compare the peak area of PBT in the sample chromatogram to the calibration curve to determine its concentration.

Conclusion

Pentabromotoluene is an effective brominated flame retardant used across various industries to enhance the fire safety of consumer and industrial products. Its mechanism of action relies on the gas-phase inhibition of combustion radicals. However, its chemical stability and halogenated structure raise significant environmental and toxicological concerns, including persistence, potential for bioaccumulation, and observed effects on the thyroid, liver, and kidneys in animal studies. A thorough understanding of its synthesis, properties, and

environmental lifecycle, supported by robust analytical methods, is essential for informed risk assessment and the development of safer alternatives.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Pentabromotoluene as a Brominated Flame Retardant]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047190#pentabromotoluene-as-a-brominated-flame-retardant]

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